

interference in Radon-222 measurement from thoron (Radon-220)

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Compound of Interest

Compound Name: Radon-222

Cat. No.: B088996

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Technical Support Center: Radon-222 Measurement

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the interference of thoron (Radon-220) in **Radon-222** measurements.

Frequently Asked Questions (FAQs)

Q1: What is thoron and why does it interfere with **Radon-222** measurements?

A1: Thoron (^{220}Rn) is a naturally occurring radioactive isotope of radon, originating from the decay chain of thorium-232 (^{232}Th). **Radon-222** (^{222}Rn), on the other hand, is a product of the uranium-238 (^{238}U) decay chain.^[1] Both are alpha-emitting noble gases, meaning they are chemically inert and can easily migrate from their source in soil and building materials into the air.^[2]

Interference occurs because many radon detectors are not designed to distinguish between the alpha particles emitted by the decay products of ^{222}Rn and those from ^{220}Rn .^[3] This can lead to an overestimation of the actual ^{222}Rn concentration, potentially resulting in incorrect risk assessments and unnecessary mitigation actions.^[4] The degree of interference can vary significantly depending on the detector type and the local concentration of thoron.^[5]

Q2: How can I know if my **Radon-222** measurements are being affected by thoron?

A2: Several indicators might suggest thoron interference:

- **Proximity to Thoron Sources:** Thoron has a very short half-life (about 55.6 seconds) compared to **Radon-222** (3.8 days).[1] This means thoron concentrations are typically highest near its source, such as certain building materials or thorium-rich soils.[5][6] If your measurements are taken very close to walls or floors, the potential for thoron interference is higher.
- **Inconsistent Readings:** If you observe unexpectedly high or fluctuating radon levels that do not correlate with factors typically influencing radon concentration (like ventilation changes or weather patterns), it could be due to the variable presence of thoron.
- **Discrepancies Between Different Detectors:** Using different types of radon detectors simultaneously at the same location can sometimes reveal discrepancies. Some detectors are more susceptible to thoron interference than others.[7][8]
- **Direct Thoron Measurement:** The most definitive way to know is to use a device that can discriminate between radon and thoron.[6]

Q3: What are the primary methods to reduce or eliminate thoron interference?

A3: There are several strategies and technologies available to mitigate thoron interference:

- **Diffusion Barriers:** Utilizing materials that are more permeable to radon than thoron can effectively filter out thoron before it reaches the detector. This is a common technique for passive detectors. Materials like polyethylene films and Tyvek membranes have been shown to significantly reduce thoron entry.[5]
- **Alpha Spectroscopy:** This technique is used in more advanced, active radon monitors. It involves analyzing the energy of the detected alpha particles. Since the alpha particles from the decay products of radon and thoron have distinct energy levels, this method allows for their differentiation.[9][10][11]
- **Delayed Coincidence Counting:** This method takes advantage of the very short half-life of a thoron decay product, Polonium-216 (Po-216, half-life of about 0.16 seconds). By detecting

the paired alpha decays of thoron and Po-216 occurring in rapid succession, this technique can specifically quantify thoron.[12][13][14]

- **Detector Placement:** As thoron concentrations decrease rapidly with distance from the source, placing radon detectors at least 20 cm away from walls or other potential thoron sources can minimize interference.[6]

Troubleshooting Guides

Issue: My passive radon detector (e.g., alpha track, charcoal) shows a surprisingly high radon concentration.

Possible Cause: Interference from thoron, especially if the detector was placed near a wall or floor. Some passive detectors have a non-negligible sensitivity to thoron.[15]

Troubleshooting Steps:

- **Verify Detector Placement:** Ensure the detector was placed in the breathing zone, at least 20 cm away from any surfaces that could be a source of thoron.[6]
- **Use a Thoron-Resistant Detector:** For future measurements, consider using a passive detector specifically designed to minimize thoron interference, often incorporating a diffusion barrier.[5]
- **Confirm with an Active Monitor:** If feasible, perform a follow-up measurement with an active radon monitor that utilizes alpha spectroscopy to discriminate between radon and thoron.[6]
- **Consider the Building Materials:** If the building uses materials known to have high thorium content, the likelihood of thoron interference is greater.

Issue: My active radon monitor, which is supposed to be accurate, is giving fluctuating readings without a clear cause.

Possible Cause: Even some active monitors can have cross-sensitivity to thoron, especially if they do not employ robust alpha spectroscopy or other discrimination techniques.[7]

Troubleshooting Steps:

- **Check the Instrument's Specifications:** Review the manufacturer's documentation to understand the instrument's specified cross-sensitivity to thoron.
- **Perform a Thoron Interference Test:** If you have access to a controlled environment with a known thoron concentration, you can quantify the interference. A proposed method involves exposing the instrument to a constant thoron concentration for at least three days.[\[4\]](#)
- **Utilize an Indirect Measurement Method:** One proposed technique involves using two identical monitors. Place one very close to a potential thoron source (e.g., a wall) and the other in the center of the room where thoron levels are negligible. The difference in the readings can be used to estimate the thoron concentration and its interference.[\[16\]](#)
- **Consult with the Manufacturer:** Contact the instrument manufacturer's technical support for guidance on potential thoron interference and any available correction factors or software updates.

Data Presentation

Table 1: Comparison of **Radon-222** and Thoron (Radon-220) Properties

Property	Radon-222 (^{222}Rn)	Thoron (^{220}Rn)
Parent Isotope	Radium-226 (from Uranium-238)	Radium-224 (from Thorium-232)
Half-life	3.82 days	55.6 seconds
Primary Decay Products of Concern	Polonium-218, Lead-214, Bismuth-214, Polonium-214	Polonium-216, Lead-212, Bismuth-212, Polonium-212
Typical Indoor Behavior	Can accumulate to higher concentrations due to longer half-life.	Concentrations decrease rapidly with distance from the source.

(Source: Compiled from multiple sources)[\[1\]](#)[\[2\]](#)

Table 2: Thoron Interference in Various Radon Monitors

Detector Type	Typical Thoron Interference/Sensitivity	Reference
Passive Detectors (General)	Varies widely, from negligible to significant.	[15]
UKHSA polyallyldiglycol carbonate detectors	Negligible (detects only about 2.4% of thoron activity).	[17]
Active Monitors (without discrimination)		
Pulse-ionization-chamber type (AlphaGuard)	~9-10% interference observed in some studies.	[3][7][18]
Semiconductor-based (Radon Scout Plus)	~4% interference observed in some studies.	[3][7]
Active Monitors (with discrimination)		
Alpha Spectroscopy based (e.g., RAD7)	Designed to discriminate between radon and thoron.	[7]

Experimental Protocols

Protocol 1: Assessing Thoron Interference using an Indirect Method with Two Identical Continuous Radon Monitors (CRMs)

Objective: To estimate the thoron concentration and its interference on a specific model of CRM in a real-world indoor environment.[16]

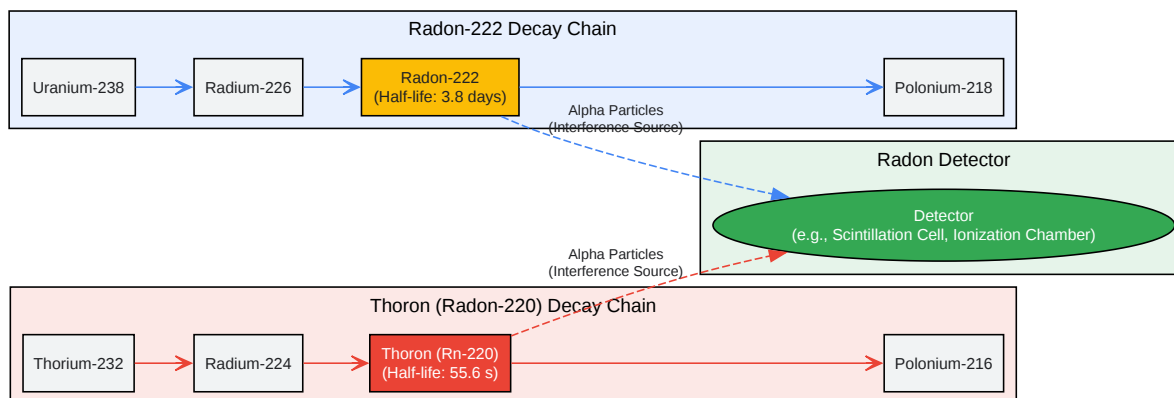
Materials:

- Two identical, calibrated Continuous Radon Monitors (CRMs).
- A measurement location with suspected thoron sources (e.g., a room with masonry walls).

Methodology:

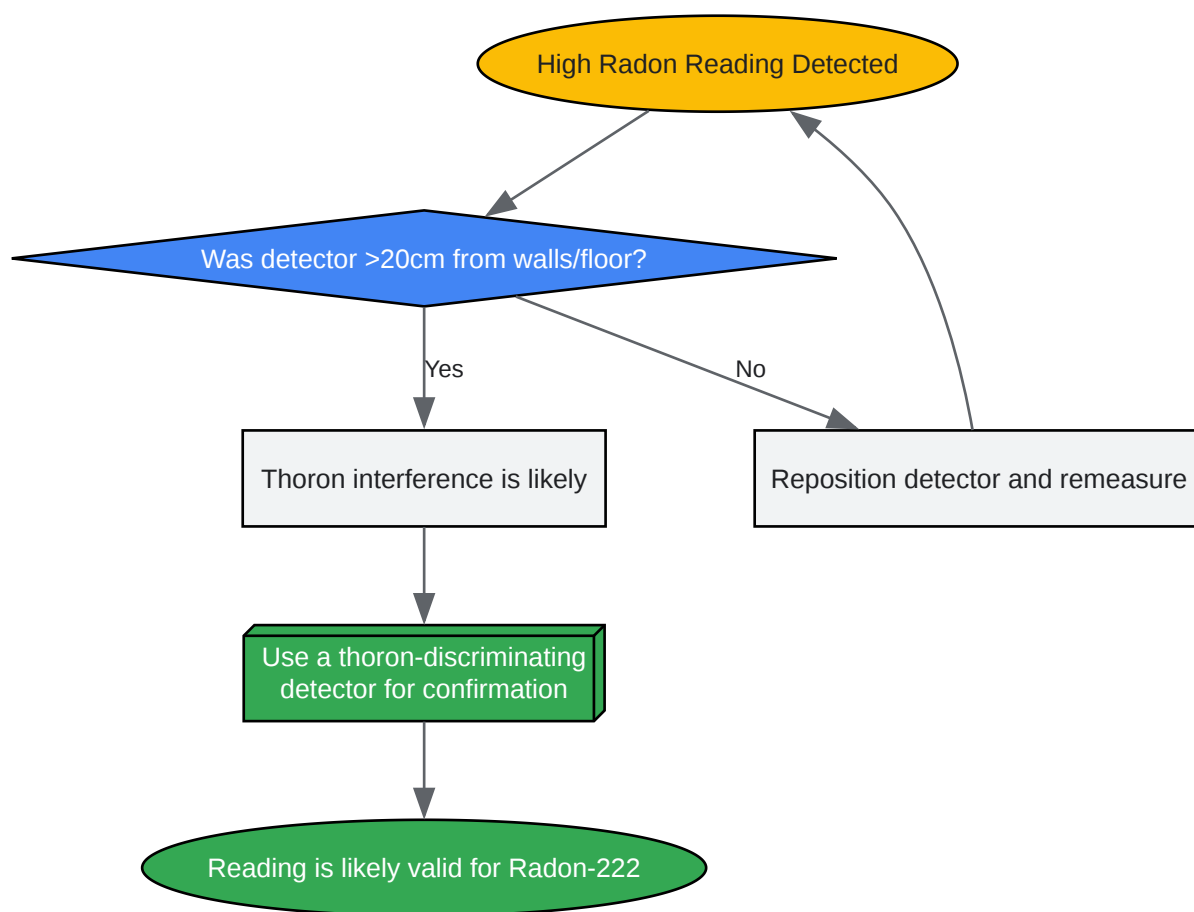
- Phase 1: Baseline Measurement.
 - Place both CRMs in the center of the room, at least 1.5 meters away from any walls, to establish a baseline **Radon-222** concentration in a near-zero thoron environment.
 - Run the monitors simultaneously for a period of seven days to obtain a stable average reading.
 - This phase also serves to verify the consistent performance of the two monitors.
- Phase 2: Interference Measurement.
 - Keep one CRM at the center of the room (the "far" monitor).
 - Place the second CRM as close as possible to a wall suspected of being a thoron source (the "near" monitor), typically around 2 cm away.
 - Run both monitors simultaneously for another seven-day period.
- Data Analysis:
 - Calculate the average **Radon-222** concentration from both the "far" and "near" monitors during Phase 2.
 - The reading from the "far" monitor represents the true **Radon-222** concentration (C_{Rn}).
 - The reading from the "near" monitor represents the **Radon-222** concentration plus the interference from thoron ($C_{Rn+Tn_interference}$).
 - The difference between these two readings ($C_{Rn+Tn_interference} - C_{Rn}$) gives an estimate of the radon-equivalent thoron concentration measured by the CRM.

Visualizations



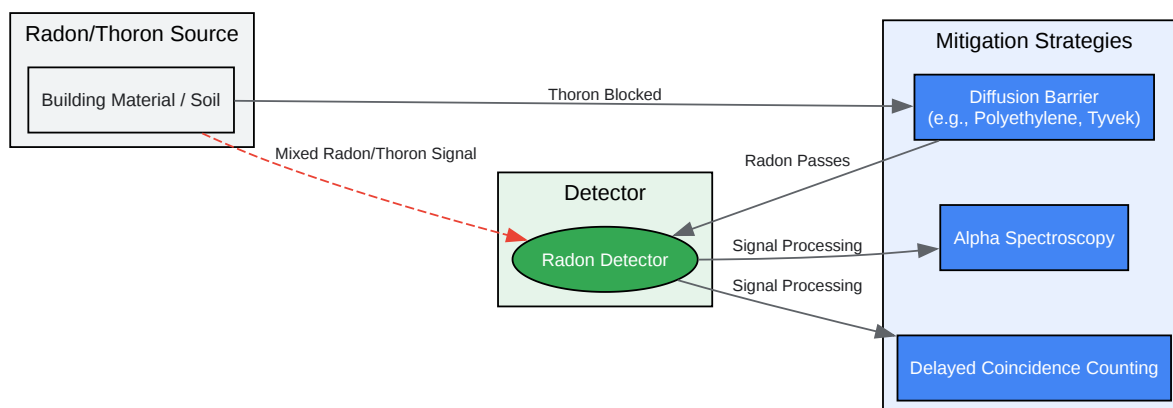
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Caption: Decay chains of **Radon-222** and Thoron, both leading to potential detector interference.



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Caption: Troubleshooting workflow for unexpectedly high radon measurements.



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Caption: Logical relationships of thoron interference mitigation techniques.

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